Certificate of Analysis Technical Guide: 5-Hydroxy Propafenone Hydrochloride-d5

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Hydroxy Propafenone Hydrochloride-d5*
Cat. No.:	*B12413679*

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Executive Summary

5-Hydroxy Propafenone Hydrochloride-d5 is the stable isotope-labeled analog of 5-hydroxy propafenone, the primary active metabolite of the antiarrhythmic drug Propafenone (Class IC). It serves as the critical Internal Standard (IS) in quantitative LC-MS/MS bioanalysis, enabling the precise measurement of metabolite levels in biological fluids by correcting for matrix effects, recovery losses, and ionization variability.

This guide outlines the rigorous certification standards required for this reference material, focusing on isotopic enrichment, chemical purity, and structural identity to ensure regulatory compliance (FDA/EMA) in Drug Metabolism and Pharmacokinetics (DMPK) and Therapeutic Drug Monitoring (TDM).

Chemical Identity & Structural Characterization[1][2][3][4]

The CoA must definitively establish the compound's identity, distinguishing it from the parent drug and the non-deuterated metabolite.

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Attribute	Specification
Chemical Name	1-[5-Hydroxy-2-[2-hydroxy-3-(propylamino)propoxy]phenyl]-3-(phenyl-d5)-1-propanone Hydrochloride
CAS Number	1188265-48-6 (Free base/Salt variant)
Molecular Formula	$C_{21}H_{22}D_5NO_4$[1][2][3][4][5][6] · HCl
Molecular Weight	398.94 g/mol (Salt); 362.48 g/mol (Free Base)
Salt Form	Hydrochloride (1:1 stoichiometry)
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO, and Water (>10 mg/mL)

Structural Validation (NMR & MS)[2]

- ^{1}H-NMR (Proton NMR): Must confirm the absence of signals in the aromatic region corresponding to the deuterated phenyl ring (positions 2', 3', 4', 5', 6'), validating the d5 substitution.
- HRMS (High-Resolution Mass Spectrometry): Confirms the exact mass $[M+H]^+$ at m/z 363.22 (approximate, depending on exact D mass), distinguishing it from the unlabeled metabolite (m/z 358.19).

Analytical Validation: The Core of the CoA

A robust CoA for an isotopic standard relies on three pillars: Chemical Purity, Isotopic Enrichment, and Stoichiometry.

Chemical Purity (HPLC-UV)

The chemical purity must be sufficient to prevent interference from impurities that could co-elute with the analyte.

- Method: HPLC with UV detection at 254 nm.

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- Specification:≥ 98.0% area normalization.
- Critical Impurities: Must screen for Propafenone (parent) and N-Despropyl Propafenone to ensure no cross-contamination.

Isotopic Enrichment (Isotopic Purity)

This is the most critical parameter. "Isotopic Purity" defines the absence of the unlabeled (d0) species, which would otherwise contribute to the analyte signal and cause quantitative bias.

- Method: LC-MS (Selected Ion Monitoring).
- Specification:≥ 99% Deuterated forms (d5 + d4).
- d0 Contribution:≤ 0.5%. (Strict limit to prevent false positives in low-concentration samples).

Counter-Ion Confirmation

- Chloride Content: Measured via Ion Chromatography (IC) or Silver Nitrate titration.
- Target: ~8.9% w/w (theoretical for HCl salt). Deviations indicate excess HCl or free base presence.

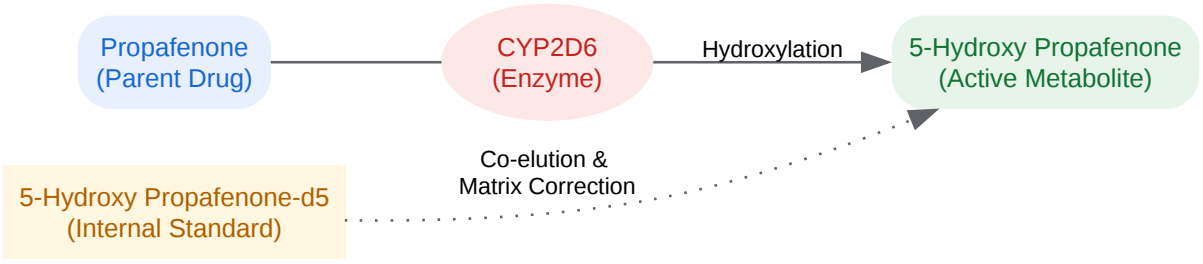
Bioanalytical Application: LC-MS/MS Workflow

The utility of 5-Hydroxy Propafenone-d5 lies in its ability to mimic the physicochemical properties of the analyte while remaining mass-resolvable.[7]

Metabolic Context & Internal Standard Logic

Propafenone is metabolized by CYP2D6 to 5-Hydroxy Propafenone.[8][9] The d5-IS is added to plasma samples before extraction (Protein Precipitation or SPE). Because the deuterium label is located on the phenyl ring distal to the metabolic site, it remains stable and does not undergo exchange.

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Figure 1: Metabolic formation of 5-Hydroxy Propafenone and the parallel role of the d5-Internal Standard.

Mass Spectrometry Transitions (MRM)

For quantitative analysis on a Triple Quadrupole (QqQ) MS, specific Multiple Reaction Monitoring (MRM) transitions are used. The d5 label shifts the precursor mass by +5 Da. Crucially, the fragmentation pattern must be understood to select a product ion that retains the deuterium label.

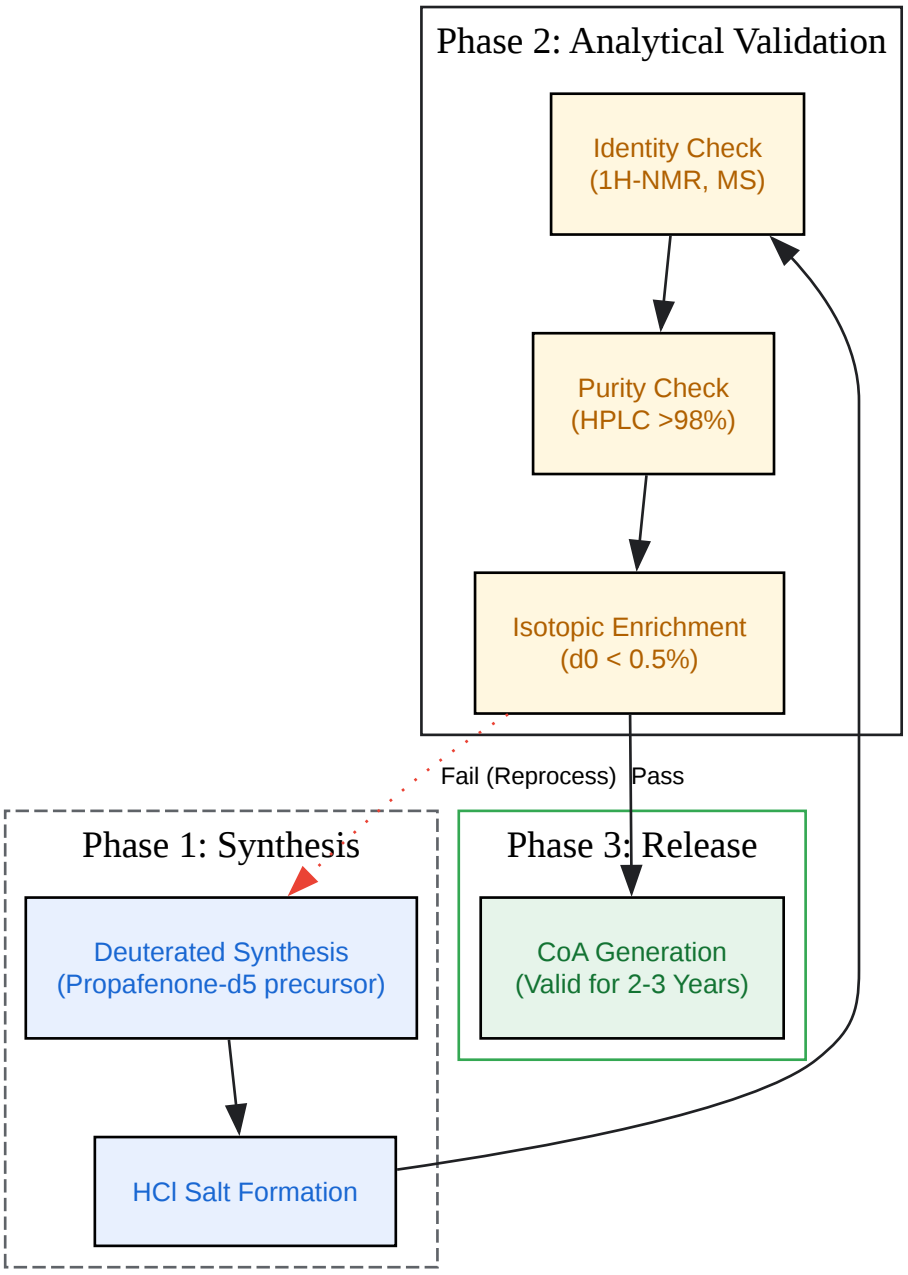
Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Fragmentation Logic
5-OH Propafenone	358.2 m/z	116.1 m/z	Loss of propyl-amine chain (Common fragment)
5-OH Propafenone-d5	363.2 m/z	121.1 m/z	Label is retained in the fragment (Shift +5)

Note: If the label were lost during fragmentation, the transition would be 363.2 -> 116.1, which increases the risk of "crosstalk" from the analyte. Retaining the label (121.1) provides higher specificity.

Certification Workflow & Quality Control

The generation of a CoA involves a sequential validation process. Every batch must pass these gates before release.

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Figure 2: Step-by-step certification workflow for stable isotope standards.

Handling, Stability, and Storage[6]

To maintain the integrity of the CoA specifications, strict handling is required:

- Storage: Store at -20°C in a desiccator. Protect from light and moisture.

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- Solubility: Dissolve in Methanol (MeOH) or DMSO to create a primary stock solution (e.g., 1 mg/mL).
- Stability:
  - Solid State: Stable for >3 years if stored correctly.
  - Solution: Stock solutions in MeOH are stable for ~6 months at -20°C.
  - Deuterium Exchange: The aromatic deuteriums are stable at physiological pH. Avoid highly acidic conditions at elevated temperatures which could induce H/D exchange.

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